

# High-Temperature Phase Stability and Synthesis of Chromium Borides: A Technical Guide

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## Compound of Interest

Compound Name: boron;chromium

CAS No.: 12006-79-0

Cat. No.: B1582532

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## Executive Summary & Core Directive

To the Research Team: While boron chemistry often intersects with pharmaceutical applications (e.g., benzoxaboroles, BNCT agents), the interaction between Boron and Chromium at high temperatures is a distinct domain of refractory ceramics. This guide focuses on the synthesis and stability of Chromium Diboride (

), the system's most thermodynamically stable and industrially relevant phase. is characterized by an extremely high melting point (

) and exceptional hardness. However, its application is limited by complex oxidation behaviors above

. This document provides an actionable roadmap for synthesizing phase-pure

using Self-Propagating High-Temperature Synthesis (SHS) and managing its environmental degradation.

## Thermodynamics and Phase Equilibria

The Cr-B binary system is dominated by intermediate phases with varying stoichiometries. Understanding the hierarchy of these phases is critical for synthesis, as incorrect thermal profiles will yield multiphase contaminants (e.g.,

or

) rather than the target refractory

.

## The Phase Hierarchy

(AIB

-type hexagonal structure) is the refractory champion of this system. Lower borides (

,

) form at lower boron concentrations or insufficient reaction temperatures.

- : Orthorhombic. Forms first in Cr-rich environments.

- : Orthorhombic. Melts congruently at

.

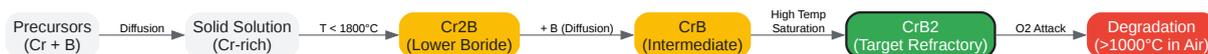
- : Hexagonal. Melts at

- High hardness (

).

## Visualization: Phase Reaction Pathway

The following diagram illustrates the thermodynamic progression and stability of Cr-B phases during heating.



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Figure 1: Thermodynamic progression from elemental precursors to the stable

phase, including the high-temperature oxidation risk.

# Experimental Protocol: Self-Propagating High-Temperature Synthesis (SHS)

Context: Conventional sintering of

requires temperatures

and long dwell times.[1] SHS utilizes the high exothermicity of the formation reaction (

) to drive the reaction wave, requiring only an ignition source.

## Materials & Stoichiometry

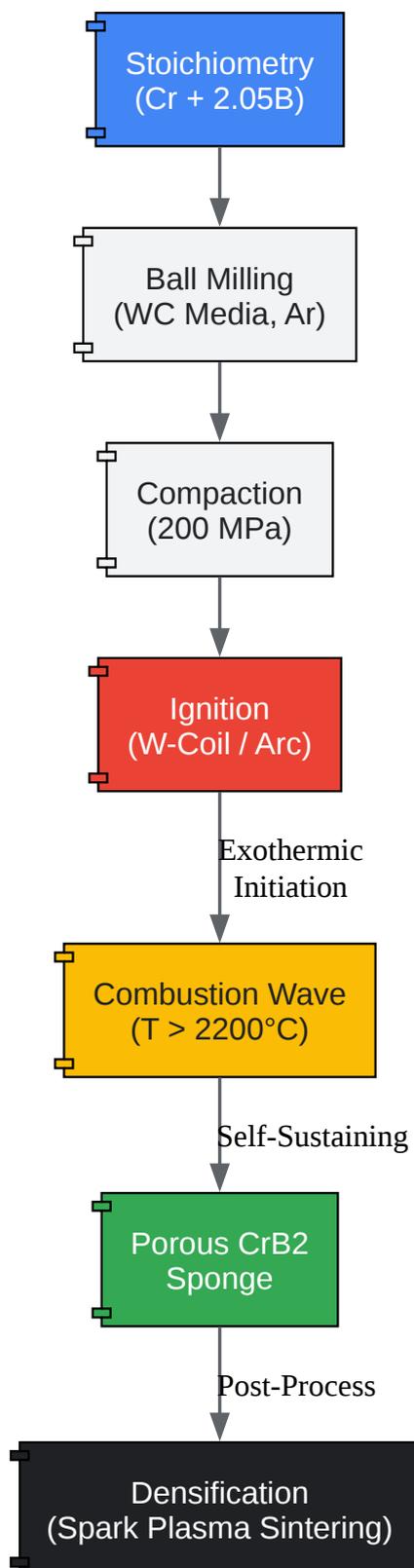
- Chromium Powder:  
  
, 99.5% purity.
- Boron Powder: Amorphous,  
  
, 95-99% purity.
- Stoichiometry: Weigh for  
  
.
  - Expert Insight: Always add 2-5% excess Boron. The high adiabatic temperature of the reaction ( ) causes partial volatilization of boron. If you do not compensate, you will form Cr-rich impurity phases ( ).

## Step-by-Step Workflow

- High-Energy Mixing:
  - Mix Cr and B powders in a planetary ball mill.
  - Media: Tungsten Carbide (WC) balls (prevent steel contamination).

- Atmosphere: Argon (prevent pre-oxidation).
- Time: 4 hours at 250 RPM.
- Green Body Compaction:
  - Uniaxial press the mixture into cylindrical pellets.
  - Pressure: 150–200 MPa.
  - Why: High green density ensures the reaction wave propagates via thermal conduction between particles. If too loose, the wave extinguishes; if too dense, outgassing is trapped.
- SHS Reactor Setup:
  - Place pellet in a reaction chamber.
  - Evacuate to  
  
, then backfill with high-purity Argon (0.1 MPa).
  - Ignition: Use a Tungsten heating coil or localized electric arc at the top of the pellet.
- Reaction & Cooling:
  - Ignite.<sup>[2][3]</sup> The combustion wave will travel down the pellet (  
  
).
  - Allow to cool naturally in Argon.

## Visualization: SHS Workflow



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Figure 2: Workflow for Self-Propagating High-Temperature Synthesis (SHS) of Chromium Diboride.

## Oxidation and Environmental Stability[5][6]

The "Achilles' heel" of

is its oxidation behavior in air above

[4]

### The Mechanism

Unlike Si-based ceramics that form a stable passive silica layer,

oxidation is complex:

- Initial Oxidation ( ): Formation of a thin and mixed scale.
- Critical Threshold ( ):
  - becomes liquid and begins to evaporate ("Boria vaporization").
  - Formation of Chromium Borate ( ).[4]
- Rapid Degradation ( ): The protective scale volatilizes, leading to rapid mass loss and "pest" oxidation.

### Mitigation Strategy

To use

in extreme environments, it is standard protocol to form a composite with Silicon Carbide (SiC) (10–20 vol%).

- Mechanism:[3][5][6] The SiC oxidizes to form

, which reacts with

to form a viscous borosilicate glass. This glass has a lower vapor pressure than pure boria and seals the surface, extending protection up to

.

## Data Summary: Physical Properties

Property	Value	Unit	Notes
Crystal Structure	Hexagonal (A1B )	-	Space group P6/mmm
Melting Point	2473 (approx. 2200)	K (°C)	High thermal stability [1]
Density	5.20	g/cm <sup>3</sup>	Theoretical
Vickers Hardness	18 – 22	GPa	Load dependent; increases with SiC addition [2]
Oxidation Limit	~1000	°C	Formation of volatile oxides without additives [3]
Electrical Resistivity	20 – 40		Metallic conductor behavior

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